

CAS number 148063-59-6 properties and suppliers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3-Dihydroxyterephthalaldehyde

Cat. No.: B2954148

[Get Quote](#)

An In-depth Technical Guide to **2,3-Dihydroxyterephthalaldehyde** (CAS No. 148063-59-6)

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,3-Dihydroxyterephthalaldehyde**, a versatile organic compound identified by CAS number 148063-59-6. Intended for researchers, chemists, and material scientists, this document delves into the compound's properties, synthesis, applications, and commercial availability, with a particular focus on its emerging role in the development of advanced materials.

Compound Identification and Structure

2,3-Dihydroxyterephthalaldehyde, also known by synonyms such as 1,2-dihydroxy-3,6-diformylbenzene and 3,6-diformyl catechol, is an aromatic aldehyde with the molecular formula $C_8H_6O_4$.^{[1][2]} Its structure is characterized by a benzene ring substituted with two hydroxyl (-OH) groups and two aldehyde (-CHO) groups. This unique arrangement of functional groups imparts specific reactivity and makes it a valuable building block in organic synthesis.

Caption: Molecular structure of **2,3-Dihydroxyterephthalaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **2,3-Dihydroxyterephthalaldehyde** is presented in the table below. These properties are crucial for its handling, storage, and

application in various chemical reactions.

Property	Value	Source(s)
CAS Number	148063-59-6	[1][2]
Molecular Formula	C ₈ H ₆ O ₄	[1][2]
Molecular Weight	166.13 g/mol	[1][2]
Appearance	White to yellow powder or crystalline solid	[2]
Melting Point	140-143 °C or 148-152 °C	[1][2][3]
Boiling Point (Predicted)	265.2 ± 40.0 °C	[1][4]
Density (Predicted)	1.515 ± 0.06 g/cm ³	[1][4]
Purity	>95% to >98%	[2][5]
Storage Temperature	2-8°C under an inert atmosphere	[1]
Solubility	Information not widely available, but it is noted to be air-sensitive.	[2]

Synthesis

A common synthetic route to **2,3-Dihydroxyterephthalaldehyde** involves the demethylation of 2,3-dimethoxyterephthalaldehyde.[6] A general laboratory-scale procedure is as follows:

Experimental Protocol: Synthesis of **2,3-Dihydroxyterephthalaldehyde**[6]

- Under an inert atmosphere (e.g., argon), dissolve 2,3-dimethoxyterephthalaldehyde in dichloromethane (CH₂Cl₂).
- Slowly add a solution of boron tribromide (BBr₃) in CH₂Cl₂ to the reaction mixture.
- Stir the mixture at room temperature for approximately 4 hours.

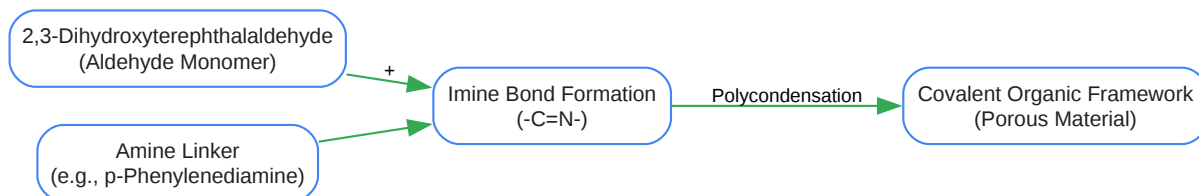
- Quench the reaction by the addition of water and continue stirring overnight.
- Extract the product into an organic solvent such as chloroform (CHCl_3).
- Combine the organic layers and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Recrystallize the resulting residue from a dichloromethane/hexane solvent system to yield the purified **2,3-dihydroxyterephthalaldehyde**.

Applications in Research and Industry

2,3-Dihydroxyterephthalaldehyde serves as a critical building block in the synthesis of more complex molecules and materials. Its bifunctional nature, possessing both hydroxyl and aldehyde groups, allows for a variety of chemical transformations.

Covalent Organic Frameworks (COFs)

A significant application of **2,3-Dihydroxyterephthalaldehyde** is in the synthesis of Covalent Organic Frameworks (COFs).^[2] COFs are a class of porous crystalline polymers with ordered structures and high surface areas, making them promising materials for gas storage, catalysis, and sensing. The aldehyde groups of **2,3-Dihydroxyterephthalaldehyde** can react with amines to form stable imine linkages, a common strategy for constructing COF backbones.^[2]



[Click to download full resolution via product page](#)

Caption: Role of **2,3-Dihydroxyterephthalaldehyde** in COF synthesis.

Other Applications

Beyond COFs, this compound has potential uses in various sectors:

- **Pharmaceutical Industry:** It is explored as an active pharmaceutical ingredient due to its potential antioxidant and anti-inflammatory properties.[\[1\]](#)
- **Dye and Pigment Industry:** It can serve as a key intermediate in the production of dyes and pigments.[\[1\]](#)
- **Research and Development:** It is utilized as a research compound for developing new organic materials.[\[1\]](#)

Safety and Handling

Based on available safety data, **2,3-Dihydroxyterephthalaldehyde** should be handled with care in a laboratory setting. The following hazard and precautionary statements have been noted:

- **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses. It is also noted to be sensitive to air and should be stored under an inert atmosphere.[\[2\]](#)

Suppliers

2,3-Dihydroxyterephthalaldehyde is available from several chemical suppliers. Researchers can procure this compound from the following vendors, among others:

- Ambeed, Inc. (via Sigma-Aldrich)
- EvitaChem[\[2\]](#)
- TCI (Shanghai) Development Co., Ltd.
- ChemScene[\[7\]](#)

- Luminescence Technology Corp.[5]
- ChemicalBook (listing multiple suppliers)[6]
- Chemsrsc (listing multiple suppliers)[4]

Conclusion

2,3-Dihydroxyterephthalaldehyde is a valuable and versatile chemical intermediate with significant potential, particularly in the burgeoning field of advanced materials like Covalent Organic Frameworks. Its unique structure and reactivity offer a platform for the synthesis of novel compounds and materials with tailored properties. As research in these areas continues to expand, the demand for high-purity **2,3-Dihydroxyterephthalaldehyde** is likely to grow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 148063-59-6,1,4-Benzenedicarboxaldehyde, 2,3-dihydroxy- | lookchem [lookchem.com]
- 2. Buy 2,3-Dihydroxyterephthalaldehyde (EVT-3091222) | 148063-59-6 [evitachem.com]
- 3. 1,4-Benzenedicarboxaldehyde, 2,3-dihydroxy- CAS#: 148063-59-6 [m.chemicalbook.com]
- 4. CAS#:148063-59-6 | 2,3-Dihydroxybenzene-1,4-dicarboxaldehyde | Chemsrsc [chemsrc.com]
- 5. lumtec.com.tw [lumtec.com.tw]
- 6. 1,4-Benzenedicarboxaldehyde, 2,3-dihydroxy- | 148063-59-6 [chemicalbook.com]
- 7. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [CAS number 148063-59-6 properties and suppliers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2954148#cas-number-148063-59-6-properties-and-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com